

# Proper Disposal of Strontium-85: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Strontium-85

Cat. No.: B084106

[Get Quote](#)

For Immediate Release

This document provides essential safety and logistical information for the proper disposal of **Strontium-85** (Sr-85), a radioactive isotope commonly used in research. Adherence to these procedures is critical for ensuring the safety of laboratory personnel and the environment. This guide is intended for researchers, scientists, and drug development professionals who handle radioactive materials.

## Key Safety and Handling Precautions

Before initiating any disposal procedure, it is imperative to follow the principle of ALARA (As Low As Reasonably Achievable) to minimize radiation exposure.<sup>[1]</sup> Appropriate personal protective equipment (PPE), including a lab coat, disposable gloves, and safety glasses, must be worn at all times when handling Sr-85.<sup>[1]</sup> Work should be conducted in designated areas, and all surfaces should be covered with absorbent paper.<sup>[1]</sup> Due to the gamma and positron emissions of **Strontium-85**, shielding with 0.7 cm of lead is recommended for storage and handling of unshielded sources.<sup>[1]</sup>

Accurate inventory management is crucial. All receipt, use, and disposal of Sr-85 must be meticulously documented.<sup>[1]</sup> Regular surveys of the work area should be performed to detect any contamination promptly.<sup>[1]</sup>

## Quantitative Data for Strontium-85 Disposal

The following table summarizes key quantitative data relevant to the disposal of **Strontium-85**.

Parameter	Value	Unit	Regulation/Guideline
Half-life	64.8	days	[2]
Minimum Decay-in-Storage Period	648	days	10 Half-lives
Sewer Disposal Limit (Monthly Average Concentration)	3E-4	μCi/mL	10 CFR 20, Appendix B, Table 3
Annual Sewer Disposal Limit (All other radionuclides)	1	Curie	10 CFR 20.2003

## Disposal Procedures

There are three primary methods for the disposal of **Strontium-85** waste from a laboratory setting: Decay-in-Storage (DIS), disposal via the sanitary sewer, and as solid radioactive waste. The appropriate method depends on the physical form and activity of the waste.

### Experimental Protocol: Decay-in-Storage (DIS)

Decay-in-Storage is a suitable method for Sr-85 due to its relatively short half-life of 64.8 days. The Nuclear Regulatory Commission (NRC) permits this method for radionuclides with half-lives of 120 days or less.

Methodology:

- Segregation: Segregate Sr-85 waste from other radioactive waste, particularly long-lived isotopes.[3]
- Containerization: Place the waste in a designated, properly shielded container. The container must be labeled with "Caution, Radioactive Material," the isotope (**Strontium-85**), the initial activity, and the date it was placed in storage.

- **Storage:** Store the container in a secure, designated radioactive waste storage area for a minimum of 10 half-lives (approximately 648 days). This allows the radioactivity to decay to a level that is indistinguishable from background radiation.
- **Survey:** After the decay period, survey the waste container using a calibrated radiation detection meter (e.g., a Geiger-Müller counter) in a low-background area. The radiation level should be at background.
- **Disposal:** If the survey confirms that the radioactivity is at background levels, deface or remove all radioactive material labels from the container. The waste can then be disposed of as regular trash. Maintain a record of the disposal, including the survey results.

## Disposal via Sanitary Sewer

Aqueous, water-soluble Sr-85 waste may be disposed of via the sanitary sewer system, provided that specific regulatory limits are met. This method is governed by the regulations outlined in 10 CFR 20.2003.<sup>[4]</sup><sup>[5]</sup>

Methodology:

- **Solubility:** Ensure the waste is readily soluble or dispersible in water.<sup>[1]</sup>
- **Concentration Calculation:** Before disposal, calculate the concentration of Sr-85 in the effluent. This concentration must not exceed the monthly average concentration limit of  $3\text{E-}4$   $\mu\text{Ci/mL}$  as specified in 10 CFR 20, Appendix B, Table 3.
- **Volume and Dilution:** The disposal should be done with copious amounts of running water to ensure maximum dilution.
- **Record Keeping:** Maintain accurate records of all sewer disposals, including the date, isotope, activity, volume of water used for dilution, and the calculated concentration.
- **Annual Limit:** The total amount of all radioactive material (excluding H-3 and C-14) disposed of via the sanitary sewer by a licensee must not exceed 1 Curie per year.<sup>[5]</sup>

## Solid Radioactive Waste Disposal

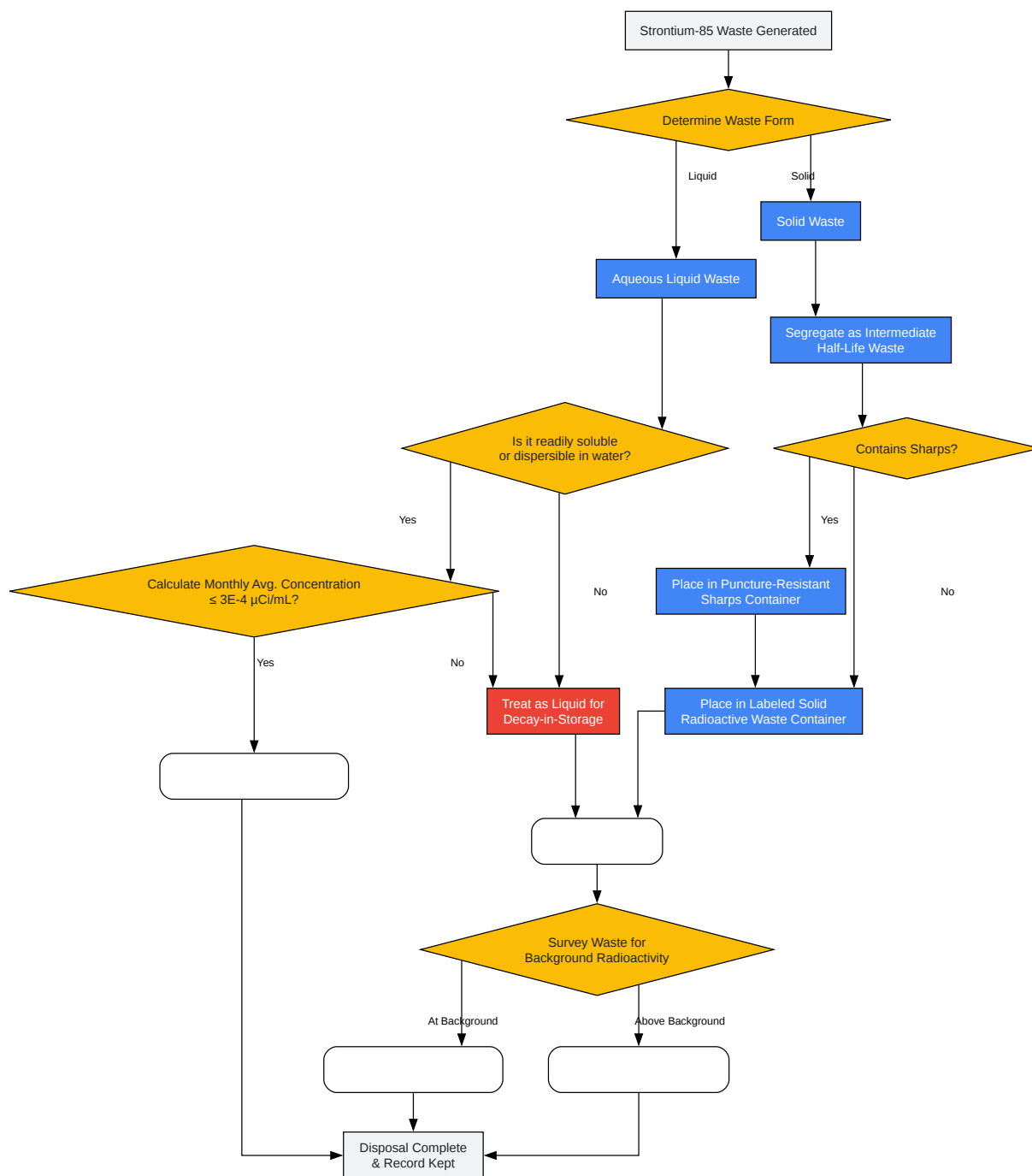
Solid Sr-85 waste, such as contaminated labware (e.g., pipette tips, tubes), absorbent paper, and gloves, must be disposed of as solid radioactive waste.

Methodology:

- Segregation: Segregate solid Sr-85 waste into designated containers. **Strontium-85** is classified as an intermediate-lived isotope.[3]
- Waste Minimization: Do not mix non-radioactive trash with radioactive waste. Avoid generating "mixed waste" which contains both radioactive and hazardous chemical components.[1]
- Sharps: All sharps (needles, scalpels, etc.) must be placed in a clearly labeled, puncture-resistant container before being placed in the solid waste bin.
- Container Labeling: The solid waste container must be clearly labeled with "Caution, Radioactive Material," the isotope (**Strontium-85**), and the date of accumulation.
- Collection: Once the container is full, it should be sealed and transferred to the institution's designated radioactive waste collection area for pickup by a licensed radioactive waste disposal service.

## Strontium-85 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Strontium-85** waste.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. eCFR :: 10 CFR Part 20 -- Standards for Protection Against Radiation [ecfr.gov]
- 2. downloads.regulations.gov [downloads.regulations.gov]
- 3. hps.org [hps.org]
- 4. nrc.gov [nrc.gov]
- 5. Federal Register :: Disposal of Radioactive Material by Release Into Sanitary Sewer Systems; Withdrawal of Advance Notice of Proposed Rulemaking [federalregister.gov]
- To cite this document: BenchChem. [Proper Disposal of Strontium-85: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084106#strontium-85-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)